

# Spectroscopic Data of o-Phenylanisole: A Technical Guide

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## Compound of Interest

Compound Name: 2-Methoxybiphenyl

CAS No.: 26445-85-2

Cat. No.: B7769405

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## Abstract

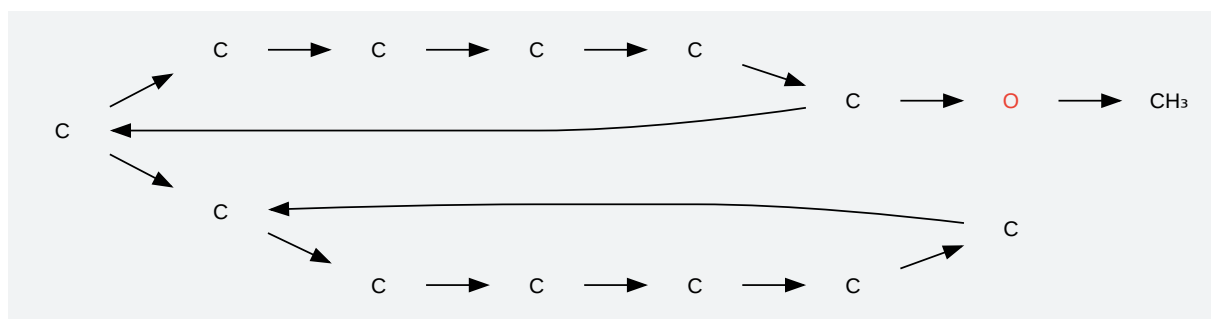
This technical guide provides a comprehensive analysis of the spectroscopic data for o-phenylanisole (also known as **2-methoxybiphenyl**, CAS No. 86-26-0).<sup>[1]</sup> Intended for researchers, scientists, and professionals in drug development, this document delves into the principles and practical application of key analytical techniques for the structural elucidation of this compound. We will explore the interpretation of Proton Nuclear Magnetic Resonance (<sup>1</sup>H NMR), Carbon-13 Nuclear Magnetic Resonance (<sup>13</sup>C NMR), Fourier-Transform Infrared (FTIR) Spectroscopy, and Mass Spectrometry (MS) data. Each section includes detailed experimental protocols, in-depth data interpretation, and visual aids to facilitate a thorough understanding of the molecular characteristics of o-phenylanisole.

## Introduction to o-Phenylanisole

o-Phenylanisole is an aromatic ether with the chemical formula C<sub>13</sub>H<sub>12</sub>O and a molecular weight of 184.23 g/mol.<sup>[2][3]</sup> Its structure consists of a phenyl group substituted at the ortho position of an anisole ring. This substitution pattern gives rise to a unique spectroscopic fingerprint, which is invaluable for its identification and characterization in various chemical and

pharmaceutical contexts. Understanding its spectroscopic properties is crucial for quality control, reaction monitoring, and metabolic studies.

## Molecular Structure of o-Phenylanisole



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Caption: Molecular structure of o-phenylanisole (1-methoxy-2-phenylbenzene).[2]

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of a molecule. For o-phenylanisole, both <sup>1</sup>H and <sup>13</sup>C NMR provide critical information about the electronic environment of each unique proton and carbon atom.

## Experimental Protocol: NMR Spectroscopy

Objective: To acquire high-resolution <sup>1</sup>H and <sup>13</sup>C NMR spectra of o-phenylanisole.

Methodology Rationale: Deuterated chloroform (CDCl<sub>3</sub>) is a standard solvent for NMR analysis of non-polar to moderately polar organic compounds due to its excellent dissolving properties and the presence of a single deuterium lock signal.[4] Tetramethylsilane (TMS) is used as an internal standard for chemical shift referencing (0 ppm) because it is chemically inert and its signal does not overlap with most organic proton signals.

Step-by-Step Protocol:

- Sample Preparation:
  - Accurately weigh approximately 10-20 mg of o-phenylanisole.
  - Dissolve the sample in approximately 0.6-0.7 mL of deuterated chloroform ( $\text{CDCl}_3$ ) containing 0.03% v/v TMS in a clean, dry NMR tube.
  - Cap the NMR tube and gently invert to ensure complete dissolution.
- Instrument Setup:
  - Place the NMR tube in the spectrometer's autosampler or manually insert it into the magnet.
  - Lock onto the deuterium signal of the  $\text{CDCl}_3$  solvent.
  - Shim the magnetic field to achieve optimal homogeneity, indicated by a sharp and symmetrical lock signal.
- $^1\text{H}$  NMR Acquisition:
  - Set the spectral width to approximately 15 ppm, centered around 5 ppm.
  - Use a 30-degree pulse angle with a relaxation delay of 1-2 seconds.
  - Acquire a sufficient number of scans (typically 8-16) to achieve a good signal-to-noise ratio.
  - Process the data with Fourier transformation, phase correction, and baseline correction.
- $^{13}\text{C}$  NMR Acquisition:
  - Switch the spectrometer to the  $^{13}\text{C}$  nucleus frequency.
  - Set the spectral width to approximately 220 ppm, centered around 100 ppm.
  - Use a proton-decoupled pulse sequence to simplify the spectrum to singlets for each carbon.

- A longer relaxation delay (2-5 seconds) and a larger number of scans (e.g., 1024 or more) are typically required due to the lower natural abundance of  $^{13}\text{C}$ .
- Process the data similarly to the  $^1\text{H}$  spectrum.

## $^1\text{H}$ NMR Spectroscopic Data

The  $^1\text{H}$  NMR spectrum of o-phenylanisole is characterized by signals in the aromatic region and a distinct singlet for the methoxy group protons.

| Chemical Shift ( $\delta$ )<br>ppm | Multiplicity | Integration | Assignment                               |
|------------------------------------|--------------|-------------|------------------------------------------|
| ~7.5 - 7.3                         | Multiplet    | 5H          | Protons on the unsubstituted phenyl ring |
| ~7.3 - 6.9                         | Multiplet    | 4H          | Protons on the substituted phenyl ring   |
| ~3.8                               | Singlet      | 3H          | Methoxy group ( $\text{OCH}_3$ ) protons |

Note: The exact chemical shifts and coupling patterns within the aromatic multiplets can be complex due to overlapping signals.

### Interpretation of $^1\text{H}$ NMR Spectrum:

The downfield region ( $\delta$  6.9-7.5 ppm) corresponds to the nine aromatic protons. The five protons on the unsubstituted phenyl ring are expected to appear as a complex multiplet. The four protons on the methoxy-substituted ring are also in this region and will show splitting patterns influenced by their neighboring protons. The most upfield signal in the aromatic region is likely the proton ortho to the methoxy group due to its electron-donating effect. The singlet at

approximately 3.8 ppm is characteristic of the three equivalent protons of the methoxy group. The integration values confirm the presence of 9 aromatic protons and 3 methoxy protons.

## <sup>13</sup>C NMR Spectroscopic Data

The <sup>13</sup>C NMR spectrum provides information on the number of unique carbon environments in o-phenylanisole.

| Chemical Shift (δ) ppm | Assignment                  |
|------------------------|-----------------------------|
| ~157                   | C-OCH <sub>3</sub>          |
| ~138                   | Quaternary C (ipso-phenyl)  |
| ~131                   | Quaternary C (ipso-methoxy) |
| ~130 - 127             | Aromatic CH carbons         |
| ~121                   | Aromatic CH carbon          |
| ~111                   | Aromatic CH carbon          |
| ~55                    | OCH <sub>3</sub> carbon     |

Note: Specific assignments of the aromatic CH carbons require advanced 2D NMR techniques.

### Interpretation of <sup>13</sup>C NMR Spectrum:

The spectrum is expected to show 8 distinct signals in the aromatic region (for the 12 aromatic carbons, with some equivalences) and one signal for the methoxy carbon. The carbon attached to the electron-donating methoxy group (C-OCH<sub>3</sub>) is significantly deshielded and appears downfield around 157 ppm. The two quaternary carbons (ipso-carbons) where the rings are joined and the methoxy group is attached are also downfield. The remaining aromatic CH carbons appear in the typical range of 110-130 ppm. The aliphatic carbon of the methoxy group is found upfield at approximately 55 ppm.[5]

## Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

## Experimental Protocol: FTIR Spectroscopy

**Objective:** To obtain the FTIR spectrum of o-phenylanisole to identify its characteristic functional groups.

**Methodology Rationale:** For a liquid or low-melting solid like o-phenylanisole, the neat liquid film method using salt plates (NaCl or KBr) or an Attenuated Total Reflectance (ATR) accessory is straightforward and avoids solvent interference. ATR is often preferred for its simplicity and minimal sample preparation.

**Step-by-Step Protocol (ATR-FTIR):**

- **Background Spectrum:**
  - Ensure the ATR crystal is clean.
  - Record a background spectrum of the empty ATR stage. This is crucial to subtract the absorbance of atmospheric CO<sub>2</sub> and water vapor.
- **Sample Analysis:**
  - Place a small drop of molten o-phenylanisole (if solid at room temperature) or a drop of the liquid onto the center of the ATR crystal.
  - Lower the press arm to ensure good contact between the sample and the crystal.
  - Acquire the sample spectrum. Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.
  - The instrument software will automatically ratio the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.
- **Cleaning:**

- Clean the ATR crystal thoroughly with a suitable solvent (e.g., isopropanol or acetone) and a soft, non-abrasive wipe.

## FTIR Spectroscopic Data

The FTIR spectrum of o-phenylanisole will exhibit characteristic absorptions for aromatic C-H bonds, C=C bonds within the aromatic rings, and the C-O ether linkage.

| Wavenumber (cm <sup>-1</sup> ) | Vibration Type                                | Intensity |
|--------------------------------|-----------------------------------------------|-----------|
| 3100 - 3000                    | Aromatic C-H Stretch                          | Medium    |
| 2950 - 2850                    | Aliphatic C-H Stretch (in -OCH <sub>3</sub> ) | Medium    |
| 1600 - 1450                    | Aromatic C=C Ring Stretch                     | Strong    |
| ~1250                          | Asymmetric C-O-C Stretch (Aryl Ether)         | Strong    |
| ~1050                          | Symmetric C-O-C Stretch (Aryl Ether)          | Medium    |
| 900 - 675                      | Aromatic C-H Out-of-Plane Bend                | Strong    |

### Interpretation of FTIR Spectrum:

The presence of sharp peaks above 3000 cm<sup>-1</sup> is indicative of C-H stretching in the aromatic rings. The peaks just below 3000 cm<sup>-1</sup> are due to the C-H stretching of the methyl group. The strong absorptions in the 1600-1450 cm<sup>-1</sup> region are characteristic of the carbon-carbon double bond stretching within the two aromatic rings. The most diagnostic peaks for the ether functionality are the strong, asymmetric C-O-C stretching band around 1250 cm<sup>-1</sup> and a symmetric stretch near 1050 cm<sup>-1</sup>. The pattern of strong absorptions in the 900-675 cm<sup>-1</sup> region is related to the out-of-plane C-H bending and is diagnostic of the substitution pattern on the aromatic rings.

## Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio ( $m/z$ ) of ions. It provides information about the molecular weight of the compound and its fragmentation pattern, which can be used for structural elucidation.

## Experimental Protocol: Mass Spectrometry

**Objective:** To determine the molecular weight and fragmentation pattern of o-phenylanisole.

**Methodology Rationale:** Electron Ionization (EI) is a hard ionization technique that provides a clear molecular ion peak and a rich fragmentation pattern, which is useful for structural identification by creating a unique "fingerprint" for the molecule.

**Step-by-Step Protocol (EI-MS):**

- **Sample Introduction:**
  - Introduce a dilute solution of o-phenylanisole in a volatile solvent (e.g., methanol or dichloromethane) into the mass spectrometer, often via a direct insertion probe or through a gas chromatograph (GC-MS).
- **Ionization:**
  - In the ion source, the sample molecules are bombarded with a high-energy electron beam (typically 70 eV).
  - This causes the ejection of an electron from the molecule, forming a positively charged radical ion known as the molecular ion ( $M^{+\bullet}$ ).
- **Mass Analysis:**
  - The ions are accelerated into a mass analyzer (e.g., a quadrupole or time-of-flight analyzer).
  - The analyzer separates the ions based on their mass-to-charge ratio ( $m/z$ ).
- **Detection:**

- The separated ions are detected by an electron multiplier, and the signal is processed to generate a mass spectrum, which is a plot of relative ion abundance versus  $m/z$ .

## Mass Spectrometric Data

The mass spectrum of o-phenylanisole will show a molecular ion peak corresponding to its molecular weight and several fragment ions.

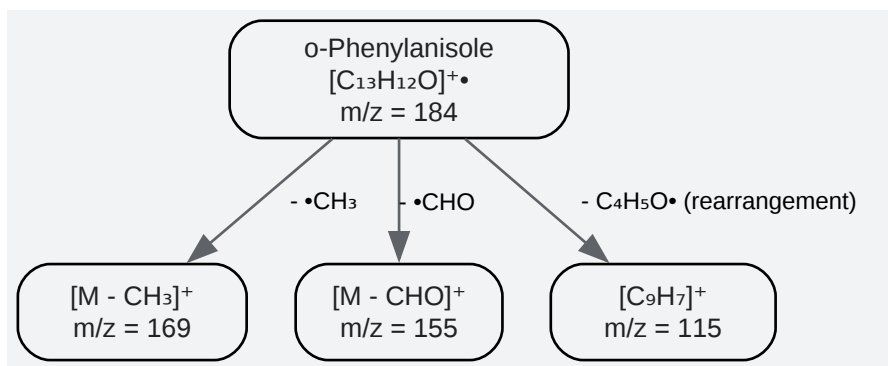
| m/z Value | Proposed Fragment Ion/Species Lost             | Relative Abundance |
|-----------|------------------------------------------------|--------------------|
| 184       | $[C_{13}H_{12}O]^+$ • (Molecular Ion, $M^+$ •) | High               |
| 169       | $[M - CH_3]^+$                                 | Moderate           |
| 155       | $[M - CHO]^+$ or $[M - C_2H_5]^+$              | Moderate           |
| 115       | $[C_9H_7]^+$                                   | Moderate           |

Note: The relative abundances are approximate and can vary depending on the instrument and conditions.[\[2\]](#)

### Interpretation of Mass Spectrum:

The peak at  $m/z$  184 corresponds to the molecular weight of o-phenylanisole and is the molecular ion peak ( $M^+$ •).[\[2\]](#) A common fragmentation pathway for ethers is the loss of the alkyl group, in this case, a methyl radical ( $\bullet CH_3$ ), leading to the fragment ion at  $m/z$  169.[\[6\]](#) Another possible fragmentation is the loss of a neutral carbon monoxide (CO) molecule after rearrangement, or the loss of a formyl radical ( $\bullet CHO$ ). The presence of a significant peak at  $m/z$  115 suggests the formation of a stable indenyl cation or a related  $C_9H_7^+$  species after ring contraction and rearrangement. The overall fragmentation pattern serves as a unique fingerprint for o-phenylanisole.

## Fragmentation Pathway Visualization



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Caption: Proposed electron ionization fragmentation pathway for o-phenylanisole.

## Conclusion

The combination of NMR, FTIR, and Mass Spectrometry provides a comprehensive and unambiguous characterization of o-phenylanisole.  $^1H$  and  $^{13}C$  NMR spectroscopy confirms the carbon-hydrogen framework, FTIR identifies the key functional groups (aromatic rings and ether linkage), and mass spectrometry determines the molecular weight and provides structural information through its fragmentation pattern. This guide serves as a detailed reference for the spectroscopic analysis of o-phenylanisole, outlining the standard methodologies and the rationale behind the interpretation of the resulting data.

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